

stability of JBJ-07-149 in DMSO at -20°C and -80°C

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Compound of Interest

Compound Name: JBJ-07-149

Cat. No.: B15613221

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Technical Support Center: JBJ-07-149

This technical support guide provides information on the stability of the EGFR inhibitor, **JBJ-07-149**, when stored in dimethyl sulfoxide (DMSO) at -20°C and -80°C. It is designed for researchers, scientists, and drug development professionals to ensure the integrity of their experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **JBJ-07-149** in DMSO?

While specific stability data for **JBJ-07-149** in DMSO at -20°C and -80°C is not publicly available, general best practices for storing small molecules in DMSO suggest that storage at -80°C is preferable for long-term stability. For short-term storage, -20°C is also widely used.^[1] It is crucial to use anhydrous DMSO to prepare stock solutions, as water content can promote degradation of susceptible compounds.^{[2][3][4]}

Q2: How stable is **JBJ-07-149** in DMSO at -20°C versus -80°C?

Direct comparative stability studies on **JBJ-07-149** at these two temperatures have not been published. However, for many small molecules, storage at -80°C minimizes the potential for degradation over extended periods compared to -20°C. To ensure the highest quality of your compound for sensitive assays, particularly after long-term storage, validating the integrity of your **JBJ-07-149** stock is recommended.

Q3: Do freeze-thaw cycles affect the stability of **JBJ-07-149** in DMSO?

Multiple studies on a diverse range of small molecules have shown that freeze-thaw cycles do not cause significant compound loss.[3][4][5] However, it is good laboratory practice to prepare small, single-use aliquots of your **JBJ-07-149** stock solution to minimize the number of freeze-thaw cycles and reduce the risk of introducing atmospheric moisture, which can impact compound stability.[2][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results using JBJ-07-149.	Compound degradation due to improper storage.	1. Prepare fresh stock solutions of JBJ-07-149 in anhydrous DMSO.2. Perform a stability test on your current stock solution (see Experimental Protocol below).3. Aliquot stock solutions to minimize freeze-thaw cycles.
Precipitation observed in the JBJ-07-149 stock solution upon thawing.	The compound may have low solubility at colder temperatures or the concentration may be too high.	1. Gently warm the vial to room temperature and vortex to redissolve the compound.2. If precipitation persists, centrifuge the vial and use the supernatant, taking into account the potential for a lower effective concentration.3. Consider preparing a fresh stock solution at a lower concentration.

Data on General Compound Stability in DMSO

While specific data for **JBJ-07-149** is unavailable, the following table summarizes general findings on the stability of small molecules in DMSO.

Condition	Observation	Reference
Water Content	Increased water content in DMSO can lead to the degradation of susceptible compounds.	[2] [3] [4]
Freeze/Thaw Cycles	No significant compound loss was observed for a diverse set of compounds after multiple freeze/thaw cycles.	[3] [4] [5]
Storage Temperature	The majority of compounds are stable for extended periods when stored at 4°C or lower.	[2] [3]
Container Material	No significant difference in compound recovery was found between glass and polypropylene containers over 5 months at room temperature.	[3] [4]

Experimental Protocols

To determine the precise stability of **JBJ-07-149** under your specific laboratory conditions, the following experimental protocol is recommended.

Protocol: Assessing the Stability of **JBJ-07-149** in DMSO

1. Preparation of Stock Solution:

- Dissolve **JBJ-07-149** in anhydrous DMSO to a final concentration of 10 mM.
- Prepare multiple small aliquots in amber, tightly sealed vials to minimize exposure to light and moisture.[\[2\]](#)

2. Storage Conditions:

- Store the aliquots at -20°C and -80°C.
- Prepare a "time-zero" (T=0) sample that is analyzed immediately after preparation.[\[2\]](#)

3. Sample Collection:

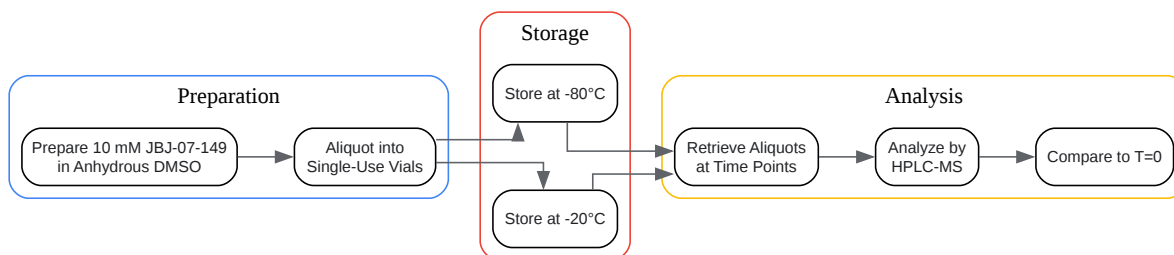
- At designated time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve one aliquot from each storage temperature.

4. Sample Analysis:

- Analyze the concentration and purity of **JBJ-07-149** in each sample using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection.[2]
- Compare the results of the stored samples to the T=0 sample to determine the percentage of the compound remaining.

Visualizations

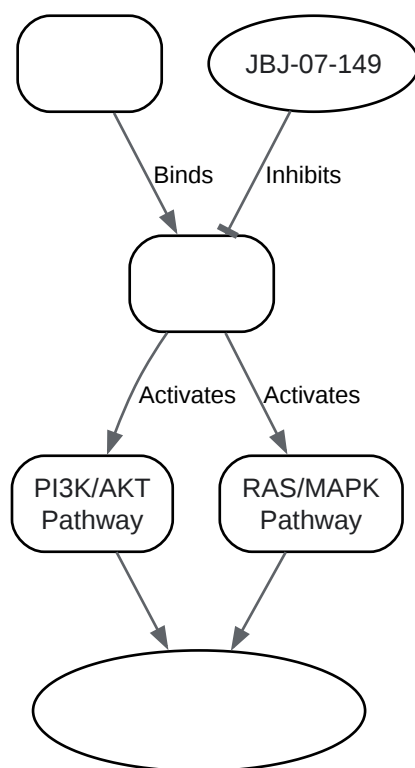
To aid in understanding the experimental workflow and the biological context of **JBJ-07-149**, the following diagrams are provided.



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Caption: Experimental workflow for assessing **JBJ-07-149** stability in DMSO.

JBJ-07-149 is an inhibitor of the Epidermal Growth Factor Receptor (EGFR), specifically targeting the L858R/T790M mutant.[7][8][9] The following diagram illustrates a simplified EGFR signaling pathway.



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Caption: Simplified EGFR signaling pathway and the inhibitory action of **JBJ-07-149**.

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